

Spectral Characteristics and Application of Rhod-5N in High-Calcium Environments[1]

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Compound of Interest

Compound Name: Rhod-5N (potassium salt)

Cat. No.: B1164555

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Executive Summary

Rhod-5N is a low-affinity, rhodamine-based fluorescent calcium indicator designed specifically for quantifying calcium (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">

) in high-concentration environments (

to

).[1][2] Unlike high-affinity indicators (e.g., Fluo-4, Rhod-2) that saturate in the micromolar range, Rhod-5N's dissociation constant (

) allows it to function linearly in calcium-rich compartments such as the Endoplasmic Reticulum (ER) and mitochondria, or in extracellular signaling studies. This guide details its spectral properties, calibration physics, and experimental workflows for high-fidelity data acquisition.

Spectral Architecture & Mechanism

Photophysical Properties

Rhod-5N operates on an intensimetric (non-ratiometric) basis. Upon binding calcium, the fluorophore undergoes a structural conformational change that relieves photo-induced electron transfer (PeT) quenching, resulting in a massive increase in fluorescence intensity without a significant shift in peak wavelengths.

Property	Value / Characteristic	Notes
Excitation Max		Compatible with 532 nm, 543 nm, or 561 nm laser lines.
Emission Max		Detectable using standard TRITC/Cy3 filter sets.
Dissociation Constant ()		Measured at . Value is temperature/pH dependent.
Dynamic Range	to	Ideal for ER lumen or pathological cytosolic overload.
Selectivity	High	Negligible response to up to .[3]
Fluorescence Response	increase	Essentially non-fluorescent in -free state ()).

The "High Calcium" Niche

Standard indicators like Rhod-2 (

) saturate almost instantly in the ER (where

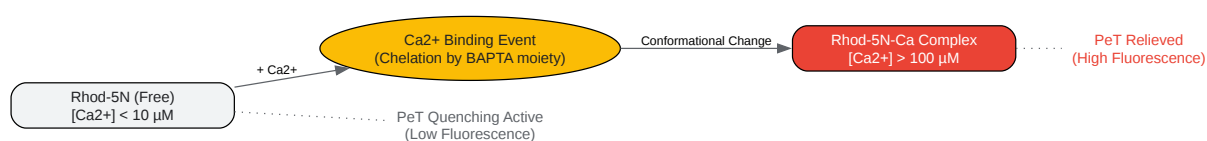
). Rhod-5N fills this gap. Its low affinity ensures that the fluorescence signal (

) remains proportional to

variations in these compartments, avoiding the "flatline" saturation artifact common with high-affinity dyes.

Mechanism of Action Diagram

The following diagram illustrates the transition from the quenched (dark) state to the fluorescent state upon calcium binding.



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Figure 1: Mechanism of fluorescence activation. In the absence of calcium, Photo-induced Electron Transfer (PeT) quenches the rhodamine fluorophore. Calcium binding blocks this process, restoring fluorescence.

Experimental Protocols

Loading Strategies

Rhod-5N is available as a cell-permeant acetoxymethyl (AM) ester or a cell-impermeant salt.^[4]

- Cytosolic/Mitochondrial Loading (AM Ester):
 - Concentration:

Rhod-5N AM.
 - Conditions: Incubate for 30–60 minutes at room temperature or

- Mitochondrial Targeting: Due to the positive charge of the rhodamine headgroup, Rhod-5N AM can be driven into the mitochondria by the mitochondrial membrane potential (). To favor mitochondrial loading, reduce incubation temperature to cold () followed by a warm wash, or simply incubate at and quench cytosolic signal with (if applicable) or permeabilize the plasma membrane with digitonin.
- ER Loading (AM Ester - "Cold Loading" Protocol):
 - Incubate cells with Rhod-5N AM at for 45–60 mins to maximize uptake.
 - Wash cells and incubate in dye-free media for 1–2 hours to allow cytosolic dye to leak out or be pumped out, while ER-trapped dye remains.
 - Validation: Verify ER localization by co-staining with ER-Tracker Green.

Calibration in High Calcium

Since Rhod-5N is non-ratiometric, converting Fluorescence (

) to Concentration (

) requires careful calibration to determine

and

.

The Equation:

Step-by-Step In Situ Calibration:

- Baseline (): Record physiological fluorescence.

- Saturate (

): Perfuse cells with a buffer containing

ionomycin (calcium ionophore) and high extracellular

(e.g.,

).
 - Note: Standard

Ca is insufficient to saturate Rhod-5N (

); you need

for true saturation.
- Zero (

): Perfuse with

-free buffer containing

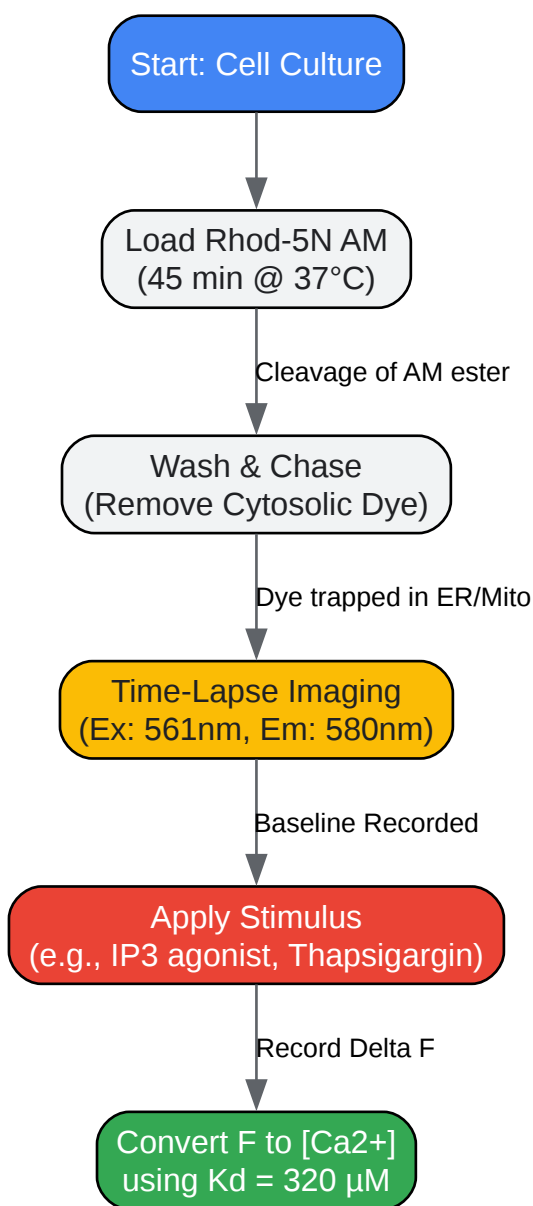
EGTA and ionomycin.
 - Note: Because Rhod-5N has very low affinity,

is often indistinguishable from background autofluorescence.

Data Analysis & Visualization

Experimental Workflow Diagram

The following diagram outlines the logical flow for an ER calcium release experiment using Rhod-5N.



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Figure 2: Experimental workflow for monitoring organelle calcium dynamics.

Troubleshooting Common Artifacts

Symptom	Probable Cause	Corrective Action
Low Signal ()	Dye concentration too low or .	Confirm loading; remember Rhod-5N is dark at resting cytosolic levels (). It only lights up in high calcium.
No Response to Stimulus	Dye Saturation or Leakage.	If is very bright and static, the compartment may be overloaded, or dye has leaked. Check temperature dependency of leakage.
Cytosolic Contamination	Incomplete washout.	Use the "Chase" protocol (1-2 hours) to allow cytosolic clearance, or use membrane-permeabilization (digitonin) to wash cytosol while keeping organelles intact.

References

- Canepari, M., et al. (2000). Rhod-5N as a low-affinity indicator for mitochondrial calcium.[4]
[5] Journal of Neuroscience Methods.
- Hajnoczky, G., et al. (1995). Monitoring mitochondrial calcium with Rhod-2 and Rhod-5N.[4]
[5] Cell Calcium.[1][4][2][3][6]

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Rhod-5N, tripotassium salt | AAT Bioquest \[aatbio.com\]](#)
- [3. Fluorescent Ca²⁺ Indicators Excited with Visible Light—Section 19.3 | Thermo Fisher Scientific - JP \[thermofisher.com\]](#)
- [4. assets.fishersci.com \[assets.fishersci.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Reagents for Reporting Changes in Calcium Concentrations | Thermo Fisher Scientific - US \[thermofisher.com\]](#)
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